

Application Note: Development of Activatable NIR Hemicyanine Probes using 2,3,3-Trimethylindoline

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Compound of Interest

Compound Name: 2,3,3-Trimethylindoline

CAS No.: 18781-58-3

Cat. No.: B099453

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Executive Summary

This guide details the engineering of activatable Near-Infrared (NIR) fluorescent probes utilizing **2,3,3-Trimethylindoline** (also known as 2,3,3-Trimethyl-3H-indole) as the primary scaffold. While symmetric cyanine dyes (Cy3, Cy5, Cy7) are standard for static labeling, hemicyanine derivatives offer superior versatility for designing "turn-on" probes. Their fluorescence is governed by Intramolecular Charge Transfer (ICT), which can be modulated by specific chemical triggers (e.g., ROS, enzymes, pH).^[1]

This document provides a validated workflow for synthesizing the water-soluble indolium intermediate, condensing it into a hemicyanine scaffold, and validating its activation mechanism.

Design Logic: The Anatomy of an Activatable Probe

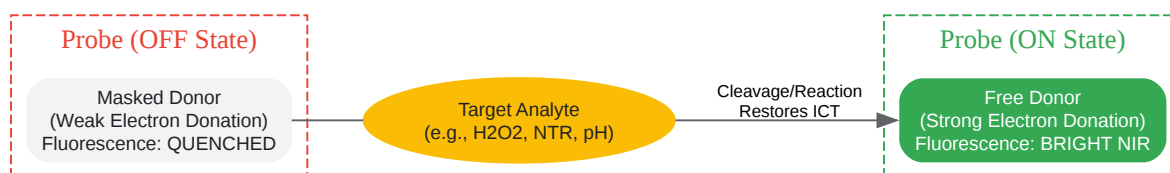
The hemicyanine fluorophore operates on a Donor- π -Acceptor (D- π -A) architecture.^{[1][2]} The **2,3,3-trimethylindoline** moiety acts as the electron Acceptor, while a functionalized aromatic

system acts as the Donor.

The "Switch" Mechanism (ICT Modulation)

- State A (OFF/Blue-shifted): The trigger group (e.g., a boronate ester) masks the electron donor. The D- π -A strength is weak, resulting in low fluorescence or hypsochromic (blue) emission.
- State B (ON/Red-shifted): The target analyte cleaves the trigger group, releasing a strong electron donor (e.g., phenolate or amine). This restores the strong ICT, resulting in a bathochromic (red) shift and significant fluorescence enhancement.

Visualization of the Mechanism



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Caption: The activation logic of hemicyanine probes. Cleavage of the masking group restores electron flow from Donor to Acceptor.

Experimental Protocols

Phase 1: Synthesis of the Hydrophilic Indolium Intermediate

Rationale: **2,3,3-Trimethylindoline** is lipophilic. To ensure the final probe is water-soluble and biocompatible, we must quaternize the nitrogen with a sulfonate group rather than a simple methyl group.

Reagents:

- **2,3,3-Trimethylindoline** (Starting Material)[3][4][5][6]

- 1,3-Propanesultone (Alkylation Agent)
- Toluene (Solvent)

Protocol:

- Setup: In a dried 50 mL round-bottom flask, dissolve **2,3,3-Trimethylindoline** (1.6 g, 10 mmol) in anhydrous toluene (10 mL).
- Addition: Add 1,3-Propanesultone (1.22 g, 10 mmol) dropwise under stirring.
- Reaction: Reflux the mixture at 110°C for 12 hours under an inert atmosphere (N₂ or Ar).
 - Checkpoint: The solution should turn from clear/yellowish to a suspension as the pink/purple solid product precipitates.
- Purification: Cool to room temperature. Filter the precipitate. Wash the solid 3x with cold diethyl ether to remove unreacted starting material.
- Drying: Dry under vacuum to obtain 1-(3-sulfonatopropyl)-2,3,3-trimethylindoleninium (Pink solid).
 - Yield Expectation: >85%.[\[6\]](#)[\[7\]](#)

Phase 2: Synthesis of the Activatable Hemicyanine Probe

Rationale: We will synthesize a model H₂O₂-activatable probe by condensing the indolium salt with 4-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)benzaldehyde. The boronate ester cages the fluorescence.

Reagents:

- Indolium Intermediate (from Phase 1)
- 4-Boronobenzaldehyde pinacol ester (The "Trigger" moiety)
- Piperidine (Catalyst)

- Ethanol (Solvent)[3]

Protocol:

- Mixing: In a 50 mL flask, combine the Indolium Intermediate (1 mmol) and the Boronate-aldehyde (1.2 mmol) in absolute ethanol (15 mL).
- Catalysis: Add catalytic Piperidine (5 drops, approx. 0.1 mL).
- Condensation: Reflux at 80°C for 6–8 hours.
 - Visual Cue: The color will shift significantly (often to deep yellow or orange) as the conjugated system forms.
- Monitoring: Monitor via TLC (DCM:MeOH 10:1). Look for the disappearance of the aldehyde spot.
- Isolation: Evaporate the solvent under reduced pressure.
- Purification: Purify via silica gel column chromatography (Eluent: DCM/Methanol gradient 20:1 to 10:1).
- Characterization: Confirm structure via ^1H -NMR (Look for the trans-alkene protons at 7.0–8.5 ppm with $J \approx 16$ Hz).

Phase 3: In Vitro Activation & Validation

Objective: Quantify the fluorescence enhancement upon reaction with H_2O_2 .

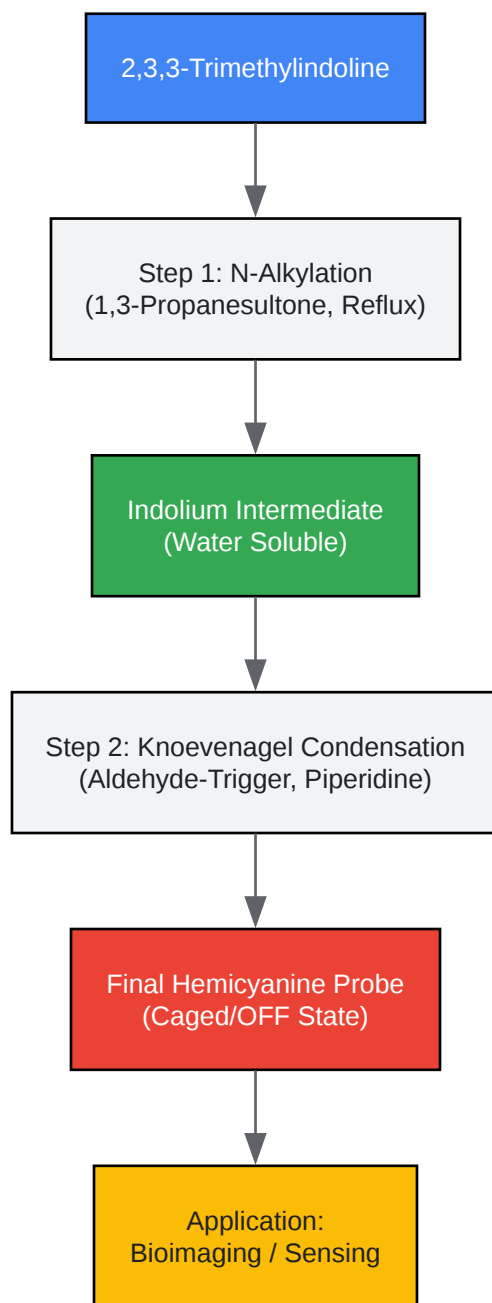
- Stock Solution: Prepare a 1 mM stock of the probe in DMSO.
- Working Solution: Dilute to 10 μM in PBS buffer (pH 7.4).
- Titration: Aliquot 3 mL of probe solution into a quartz cuvette. Add H_2O_2 (0 to 100 μM equivalents).
- Measurement: Record emission spectra (Excitation: ~ 680 nm) after 20 minutes incubation at 37°C.

Data Analysis & Expected Results

The following table summarizes the optical property shifts expected upon activation (cleavage of the boronate ester to a phenol).

Parameter	Probe (Caged/OFF)	Probe + H ₂ O ₂ (Activated/ON)	Shift/Change
Absorption Max	~500–550 nm	~680–710 nm	Red Shift (~150 nm)
Emission Max	~600 nm (Weak)	~730–750 nm (Strong)	NIR Emission
Quantum Yield (Φ)	< 0.01	0.15 – 0.25	>15-fold Increase
Appearance	Pale Orange	Dark Blue/Green	Visible Color Change

Experimental Workflow Diagram



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Caption: Step-by-step synthetic route from precursor to functional probe.

Expert Tips & Troubleshooting

- **Solubility Issues:** If the final probe precipitates in PBS, the sulfonate group might not be sufficient. Consider "double-sulfonation" by using a sulfonated aldehyde or adding PEG chains to the indole nitrogen during Step 1.

- **Catalyst Choice:** While piperidine is standard, Sodium Acetate in acetic anhydride can be used if the aldehyde is acid-stable, often producing higher yields for difficult condensations.
- **Stability:** Indolium-based probes can be susceptible to nucleophilic attack at the C-2 position by thiols (glutathione) in vivo. Ensure your design accounts for this, or use steric bulk (e.g., adding a cyclohexenyl ring to the polymethine chain) to protect the methine bridge.

References

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 - Title: Hemicyanine-Based Near-Infrared Activatable Probes for Imaging and Diagnosis of Diseases.^{[1][2]}
 - Source: Angewandte Chemie International Edition (2021).^[1]
 - URL:[\[Link\]](#)
- **Mechanism of ICT Probes**
 - Title: Activity-Based Fluorescent Probes Based on Hemicyanine for Biomedical Sensing.^{[1][2]}
 - Source: Molecules (2022).^[1]
 - URL:[\[Link\]](#)
- **Indolium Alkylation Protocols**
 - Title: Selective Iron Catalyzed Synthesis of N-Alkyl
 - Source: Chemistry – A European Journal (2018).
 - URL:[\[Link\]](#)
- **H₂O₂ Probe Design**
 - Title: Activatable NIR-II organic fluorescent probes for bioimaging.^{[1][8][9][10]}
 - Source: Theranostics (2022).^[1]

- URL:[[Link](#)]

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